

Application Notes and Protocols for GR24 Stock Solution Preparation

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Introduction

GR24 is a synthetic analog of strigolactones, a class of plant hormones that play a crucial role in regulating various aspects of plant development, including shoot branching and root architecture.[1][2] It is widely used in plant biology research to study strigolactone signaling pathways, stimulate the germination of parasitic plant seeds like Striga and Orobanche, and promote hyphal branching in arbuscular mycorrhizal fungi.[1][2] Proper preparation of **GR24** stock solutions is critical for obtaining reproducible and reliable experimental results. These notes provide detailed protocols for the preparation, storage, and handling of **GR24** solutions for research applications.

Quantitative Data Summary

For accurate preparation of solutions, key quantitative data for **GR24** are summarized in the table below.



Property	Value	Source(s)
CAS Number	76974-79-3	[1][2][3][4]
Molecular Formula	C17H14O5	[1][2][3][4][5]
Molecular Weight	298.29 g/mol	[1][3][4][5]
Appearance	White to off-white solid/powder	[3][5]
Purity	≥95%	[1][2]
Solubility	Soluble in DMSO, DMF, ethanol, methanol, and acetone.	[1][2][5][6][7]
DMSO Solubility	100 mg/mL	[3]

Experimental Protocols

Protocol 1: Preparation of a High-Concentration GR24 Stock Solution (e.g., 10 mM in DMSO)

This protocol describes the preparation of a concentrated stock solution, which is ideal for long-term storage and subsequent dilution to various working concentrations. Dimethyl sulfoxide (DMSO) is a commonly used solvent due to its high solubilizing capacity for **GR24**.[3]

Materials:

- GR24 powder (rac-GR24 or specific isomers)
- Dimethyl sulfoxide (DMSO), anhydrous or molecular biology grade
- Microcentrifuge tubes or amber glass vials
- Analytical balance
- Pipettes and sterile filter tips
- Vortex mixer



Procedure:

- Determine the required mass of GR24:
 - Use the formula: Mass (mg) = Desired Concentration (mM) x Final Volume (mL) x
 Molecular Weight (g/mol)
 - Example for 1 mL of a 10 mM stock solution: Mass (mg) = 10 mmol/L * 0.001 L * 298.29
 g/mol = 2.983 mg

Weighing GR24:

Carefully weigh out the calculated amount of GR24 powder using an analytical balance.
 As this is a small quantity, it is advisable to weigh a slightly larger amount (e.g., 10 mg) and dissolve it in a proportionally larger volume of solvent for better accuracy.

Dissolution:

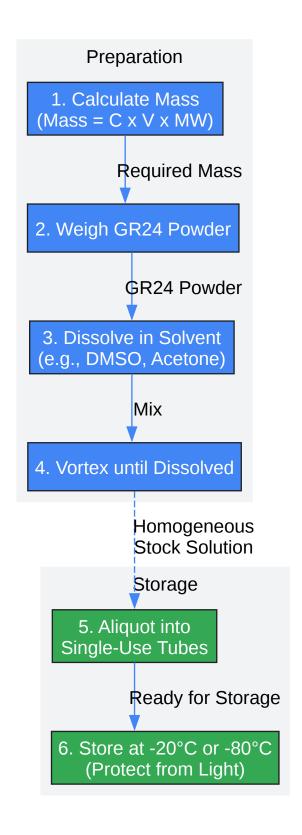
- Transfer the weighed GR24 powder into a sterile microcentrifuge tube or amber vial.
- Add the calculated volume of DMSO.
- Vortex the solution thoroughly until the GR24 powder is completely dissolved. Gentle
 warming or sonication can be used to aid dissolution if precipitation occurs.[8]

Aliquoting and Storage:

- To prevent degradation from repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 μL) in sterile microcentrifuge tubes.[8]
- Label each aliquot clearly with the compound name, concentration, solvent, and date of preparation.
- Store the aliquots protected from light.[8] For long-term storage (up to 6 months), store at
 -80°C.[3][8] For short-term storage (up to 1 month), -20°C is suitable.[8]

Workflow for GR24 Stock Solution Preparation





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Caption: Workflow for preparing and storing a GR24 stock solution.



Protocol 2: Preparation of a Working Solution

Working solutions are diluted from the concentrated stock solution immediately before use. The final concentration will depend on the specific experiment (e.g., seed germination assays often use nanomolar to micromolar concentrations).[2]

Materials:

- Concentrated GR24 stock solution (from Protocol 1)
- Appropriate solvent or culture medium (e.g., sterile water, ethanol, or specific assay buffer)
- Sterile tubes and pipettes

Procedure:

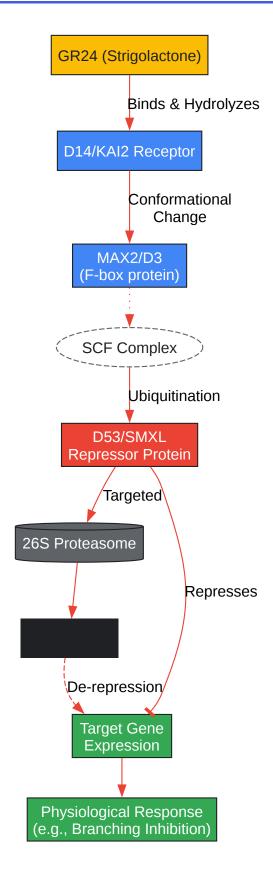
- Thaw the Stock Solution:
 - Remove one aliquot of the concentrated GR24 stock solution from the freezer and thaw it at room temperature.
- · Calculate the Dilution:
 - Use the formula: C₁V₁ = C₂V₂
 - C₁ = Concentration of the stock solution (e.g., 10 mM)
 - V₁ = Volume of the stock solution to use
 - C_2 = Desired final concentration of the working solution (e.g., 10 μ M)
 - V₂ = Final volume of the working solution (e.g., 1 mL)
 - \circ Example: To make 1 mL of a 10 μM working solution from a 10 mM stock: V1 = (10 μM * 1 mL) / 10,000 μM = 0.001 mL = 1 μL
- Prepare the Working Solution:



- Pipette the final volume (minus the stock volume, V1) of the desired solvent or medium into a new sterile tube.
- Add the calculated volume (V1) of the thawed GR24 stock solution to the tube.
- Mix thoroughly by gentle vortexing or inversion.
- Important Considerations for Stability:
 - The chemical stability of GR24 in aqueous solutions can be affected by pH, temperature,
 and the presence of nucleophiles.[9]
 - It is recommended to use aqueous working solutions within 24 hours of preparation.[9]
 - Avoid using buffers such as Tris-HCl and HEPES, as they can increase the rate of GR24 decomposition.[9]
 - For applications in plants, a final acetone or ethanol concentration of 0.1% or less is generally well-tolerated. For a 1 mM GR24 stock in acetone, this would be a 1:1000 dilution to achieve a 1 μM working solution.[6]

Signaling Pathway Overview





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Caption: Simplified strigolactone (GR24) signaling pathway.



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